

Introduction: The Strategic Value of Functionalized Pyridazine Scaffolds

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Compound of Interest

Compound Name: 3-Chloro-4-phenoxy pyridazine

Cat. No.: B13147635

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The pyridazine moiety is a privileged scaffold in medicinal chemistry and materials science, renowned for its unique electronic properties and ability to engage in specific biological interactions. Pyrido[3,4-c]pyridazines, for example, have been explored as promising compounds in medicinal chemistry.^[1] The synthesis of functionalized pyridazines is therefore a critical endeavor for the development of novel therapeutics and advanced materials. This application note provides a detailed, field-tested protocol for the synthesis of **3-Chloro-4-phenoxy pyridazine**, a key intermediate, via a regioselective nucleophilic aromatic substitution (S_NAr) reaction. This guide is designed for researchers and professionals in drug development, offering not just a procedure, but a deep dive into the causality behind the experimental design.

Mechanistic Underpinnings: Achieving Regioselectivity in S_NAr Reactions

The core of this synthesis lies in a nucleophilic aromatic substitution (S_NAr) reaction. Unlike electrophilic substitutions common to electron-rich rings like benzene, S_NAr reactions thrive on electron-poor aromatic systems.^[2] The pyridazine ring, with its two electron-withdrawing nitrogen atoms, is highly activated for such transformations.^[3]

The reaction proceeds in two key steps:

- **Nucleophilic Attack:** The reaction is initiated by the deprotonation of phenol using a mild base, such as potassium carbonate, to form the more potent nucleophile, the phenoxide ion. This phenoxide ion then attacks one of the carbon atoms bearing a chlorine atom on the 3,4-dichloropyridazine ring. This addition forms a high-energy, negatively charged intermediate known as a Meisenheimer complex.^[4]
- **Aromatization:** The aromaticity of the pyridazine ring is then restored through the expulsion of a chloride leaving group, yielding the final product.

A critical aspect of this synthesis is the regioselective substitution at the C4 position. The chlorine at the C4 position is more susceptible to nucleophilic attack than the chlorine at the C3 position. This is because the C4 position is para to one ring nitrogen and ortho to the other, allowing for more effective delocalization and stabilization of the negative charge in the Meisenheimer intermediate through resonance. This selective reactivity is a powerful tool in the synthesis of specifically substituted pyridazines.^[1]

Caption: Nucleophilic Aromatic Substitution (S_NAr) Mechanism.

Mandatory Safety Protocols

A rigorous adherence to safety is paramount for this procedure due to the hazardous nature of the reagents. All operations must be conducted within a certified chemical fume hood while wearing appropriate Personal Protective Equipment (PPE).

- **Personal Protective Equipment (PPE):** A fully buttoned lab coat, safety goggles, and chemical-resistant gloves (butyl rubber or neoprene are recommended when handling phenol) are required.^{[5][6]}
- **3,4-Dichloropyridazine (CAS: 1677-80-1):** This compound is toxic and an irritant.^[7] Avoid inhalation of dust and contact with skin and eyes. In case of contact, rinse the affected area cautiously with water for several minutes.^[7]
- **Phenol (CAS: 108-95-2):** Phenol is highly toxic, corrosive, and can be rapidly absorbed through the skin, potentially causing severe burns and systemic toxicity.^[5] Skin contact may not cause immediate pain due to its anesthetic properties. In case of skin contact, immediately flush with copious amounts of water for at least 15 minutes and seek immediate medical attention.^[5]

- Potassium Carbonate (CAS: 584-08-7): This compound is a skin and serious eye irritant.[8] Avoid breathing dust. In case of contact, wash the affected area thoroughly.
- Waste Disposal: All chemical waste, including solvents and contaminated materials, must be disposed of as hazardous waste according to institutional and local regulations.[5]

Detailed Experimental Protocol

This protocol is optimized for a laboratory scale synthesis.

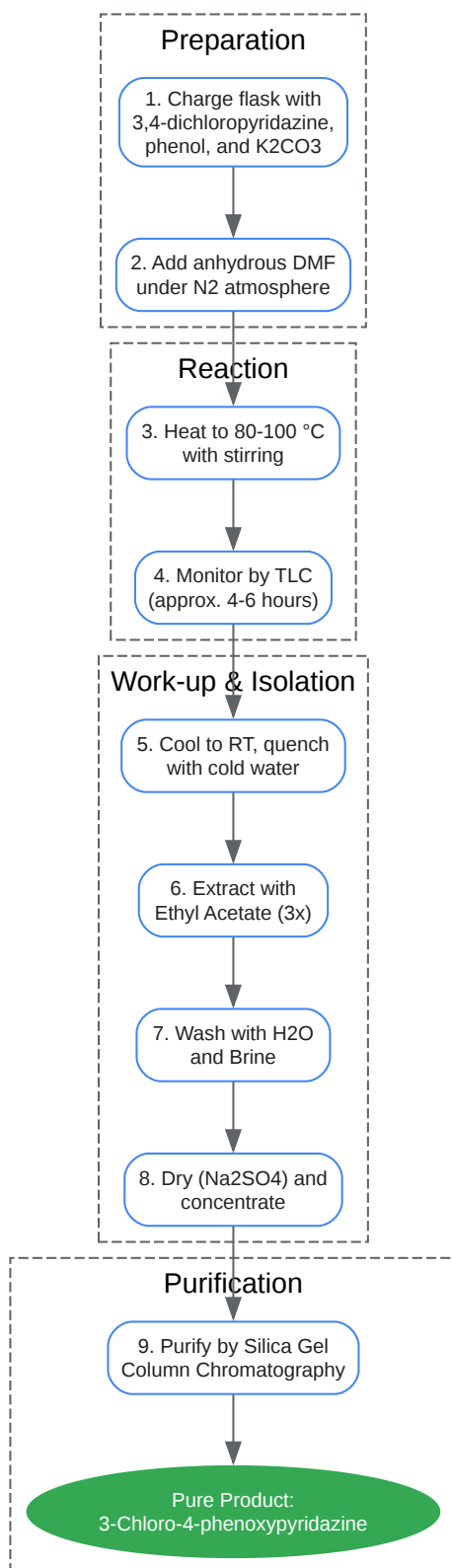
Reagent and Materials Data

Reagent	CAS Number	Molecular Wt. (g/mol)	Molar Eq.	Amount
3,4-Dichloropyridazine	1677-80-1	148.98	1.0	(Specify amount, e.g., 1.49 g, 10 mmol)
Phenol	108-95-2	94.11	1.1	(Specify amount, e.g., 1.04 g, 11 mmol)
Potassium Carbonate	584-08-7	138.21	2.0	(Specify amount, e.g., 2.76 g, 20 mmol)
N,N-Dimethylformamide (DMF)	68-12-2	73.09	-	(Specify volume, e.g., 50 mL)

Step-by-Step Synthesis Workflow

- Reaction Setup: To an oven-dried 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 3,4-dichloropyridazine, phenol, and potassium carbonate.
- Solvent Addition: Add N,N-Dimethylformamide (DMF) to the flask. The solvent should be anhydrous grade to prevent unwanted side reactions.

- **Heating:** Place the flask in a heating mantle and heat the reaction mixture to 80-100 °C with vigorous stirring. The use of an inert atmosphere (e.g., nitrogen or argon) is recommended to prevent oxidative side reactions.
- **Reaction Monitoring:** Monitor the progress of the reaction by Thin-Layer Chromatography (TLC) using a suitable eluent system (e.g., 30% Ethyl Acetate in Hexanes). The disappearance of the starting material (3,4-dichloropyridazine) typically indicates reaction completion, which usually occurs within 4-6 hours.
- **Work-up - Isolation:**
 - Once the reaction is complete, allow the mixture to cool to room temperature.
 - Carefully pour the reaction mixture into a separatory funnel containing 100 mL of cold water.
 - Extract the aqueous layer with ethyl acetate (3 x 50 mL).
 - Combine the organic layers and wash sequentially with water (2 x 50 mL) and brine (1 x 50 mL) to remove residual DMF and inorganic salts.
- **Drying and Concentration:** Dry the combined organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude residue by column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes to yield **3-Chloro-4-phenoxyridazine** as a solid.



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Caption: Experimental workflow for the synthesis of **3-Chloro-4-phenoxy pyridazine**.

Data Analysis and Product Characterization

The identity and purity of the synthesized **3-Chloro-4-phenoxy pyridazine** should be confirmed using standard analytical techniques.

Parameter	Expected Result
Appearance	White to off-white solid
Expected Yield	75-85%
¹ H NMR (CDCl ₃ , 400 MHz)	δ 8.6-8.8 (d, 1H, pyridazine-H), 7.8-8.0 (d, 1H, pyridazine-H), 7.4-7.6 (m, 2H, Ar-H), 7.2-7.4 (t, 1H, Ar-H), 7.1-7.2 (d, 2H, Ar-H).
¹³ C NMR (CDCl ₃ , 101 MHz)	δ 160-162, 155-157, 153-155, 130-132, 128-130, 125-127, 120-122, 118-120.
HRMS (ESI)	Calculated for C ₁₀ H ₇ ClN ₂ O [M+H] ⁺ , observed value should be within ± 5 ppm.

Note: Predicted NMR shifts are based on analogous structures and may vary slightly.[\[9\]](#)[\[10\]](#)
Unambiguous assignment should be confirmed with 2D NMR techniques like COSY and HSQC if necessary.

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
Low or No Reaction	1. Inactive potassium carbonate (hygroscopic).2. Insufficient temperature.3. Low-quality solvent (contains water).	1. Use freshly opened or dried K_2CO_3 .2. Confirm reaction temperature with a calibrated thermometer.3. Use anhydrous grade solvent.
Formation of Side Products	1. Reaction temperature too high.2. Presence of moisture leading to hydrolysis of starting material.	1. Maintain the recommended temperature range (80-100 °C).2. Ensure all glassware is oven-dried and use anhydrous solvent.
Difficult Purification	1. Residual DMF in the crude product.2. Co-elution of impurities.	1. Ensure thorough washing with water and brine during work-up.2. Optimize the eluent system for column chromatography; try a shallower gradient.

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